

# Personal protective equipment for handling 1-Bromo-1,2-dichloroethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-1,2-dichloroethane

Cat. No.: B14446488

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## Essential Safety and Handling Guide for 1-Bromo-1,2-dichloroethane

Disclaimer: Specific safety data for **1-Bromo-1,2-dichloroethane** (CAS No. 73506-91-9) is not readily available. The following information is based on the closely related and more common isomer, 1-Bromo-2-chloroethane (CAS No. 107-04-0), and other similar halogenated hydrocarbons. This guidance should be used as a preliminary resource. Researchers, scientists, and drug development professionals must consult the specific Safety Data Sheet (SDS) provided by the supplier for complete and accurate safety information before handling this chemical.

## Immediate Safety and Operational Overview

**1-Bromo-1,2-dichloroethane** is a halogenated hydrocarbon that should be handled with extreme caution in a laboratory setting. Based on data for similar compounds, it is likely to be harmful if swallowed, in contact with skin, or inhaled, and may cause skin, eye, and respiratory irritation.[1][2] Some related compounds are also suspected of causing cancer.[1] Therefore, strict adherence to safety protocols is essential to minimize exposure and ensure a safe working environment.

All handling of **1-Bromo-1,2-dichloroethane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][4] Emergency equipment, including an eyewash station and a safety shower, must be readily accessible.[1][4]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **1-Bromo-1,2-dichloroethane**, based on guidelines for similar chemicals.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may also be required for splash hazards.	To protect against splashes and vapors that can cause serious eye irritation. <a href="#">[1]</a> <a href="#">[3]</a>
Skin and Body Protection	A flame-retardant lab coat, fully buttoned, with full-length pants and closed-toe shoes. Chemical-resistant apron and sleeves are also recommended.	To prevent skin contact, which can cause irritation and potential absorption of the chemical. <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Chemical-impermeable gloves. Nitrile gloves are often recommended for similar chemicals, but glove compatibility should be confirmed with the manufacturer. <a href="#">[4]</a>	To protect hands from direct contact. Gloves must be inspected before use and changed immediately if contaminated. <a href="#">[3]</a>
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used if there is a risk of inhalation or if exposure limits are exceeded. <a href="#">[1]</a>	To prevent inhalation of vapors, which can be harmful and cause respiratory irritation. <a href="#">[2]</a>

## Experimental Protocols: Handling and Disposal

### Handling Procedures:

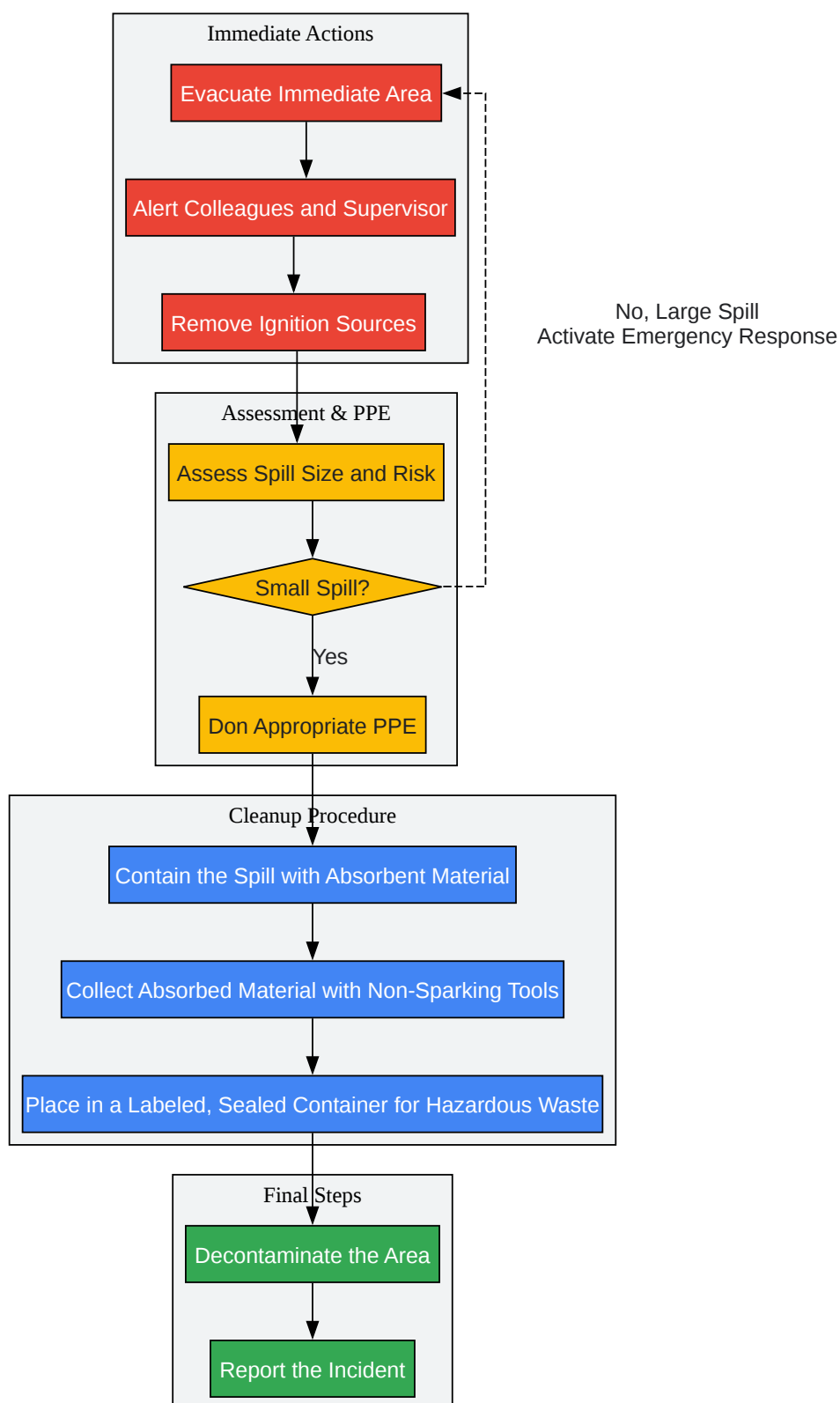
- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work should be performed in a designated area within a chemical fume hood.[3][4]
- Dispensing: Use non-sparking tools and explosion-proof equipment.[3] Avoid creating aerosols or dust.[5]
- Storage: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong bases and metals.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[3]

Disposal Plan: **1-Bromo-1,2-dichloroethane** and any contaminated materials should be disposed of as hazardous waste.

- Collection: Collect waste in a suitable, labeled, and closed container.[3]
- Disposal: Dispose of the waste through a licensed chemical destruction facility.[3] Do not discharge into drains or the environment.[3] Adhere to all local, state, and federal regulations for hazardous waste disposal.

## Emergency Response Plan: Chemical Spill

In the event of a spill, follow these procedural steps to ensure safety and proper cleanup.



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Caption: Workflow for responding to a chemical spill of **1-Bromo-1,2-dichloroethane**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. wcu.edu [wcu.edu]
- 5. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromo-1,2-dichloroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14446488#personal-protective-equipment-for-handling-1-bromo-1-2-dichloroethane]

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